

A Technical Guide to the Certificate of Analysis for Rutin-d3

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Compound of Interest

Compound Name: Rutin-d3

Cat. No.: B13857453

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive explanation of the information presented in a Certificate of Analysis (CoA) for **Rutin-d3**. Understanding the data and the underlying analytical methodologies is crucial for ensuring the quality, purity, and identity of this stable isotope-labeled compound in research and development settings.

Understanding the Certificate of Analysis

A Certificate of Analysis is a formal document that confirms that a specific batch of a product meets its predetermined specifications. For **Rutin-d3**, a deuterated analog of Rutin often used as an internal standard in quantitative analysis, the CoA is a critical document for validating experimental results.

A typical CoA for **Rutin-d3** is structured to provide key information about the compound's identity, purity, and physical properties. Below is a summary of the essential data points you will encounter.

Table 1: Typical Product Information on a Rutin-d3 CoA

Parameter	Typical Specification	Description
Product Name	Rutin-d3	The common name for the deuterated Rutin.
Catalog Number	Varies	A unique identifier for the product.
CAS Number	Not always available	The Chemical Abstracts Service registry number. The unlabelled version is 153-18-4.
Molecular Formula	C ₂₇ H ₂₇ D ₃ O ₁₆	Indicates the elemental composition, including the three deuterium atoms. [1]
Molecular Weight	613.54 g/mol	The mass of one mole of the compound, accounting for the deuterium isotopes. [1] [2]
Physical Form	Solid	The physical state of the compound at room temperature. [2]
Storage Conditions	-20°C, protect from light	Recommended conditions to ensure the stability of the compound. [1] [2]

Table 2: Quantitative Analytical Data on a Rutin-d3 CoA

Analysis	Method	Typical Specification	Purpose
Purity	HPLC	>95%	Quantifies the percentage of Rutin-d3 in the material.[1]
Identity Confirmation	¹ H-NMR	Consistent with structure	Confirms the chemical structure of the compound.[3]
Mass Confirmation	Mass Spectrometry	Consistent with molecular weight	Verifies the mass of the molecule, confirming isotopic labeling.

Experimental Protocols for Quality Control

The specifications outlined in the CoA are verified through rigorous analytical testing. The following sections detail the methodologies for the key experiments performed to certify a batch of **Rutin-d3**.

Purity Determination by High-Performance Liquid Chromatography (HPLC)

High-Performance Liquid Chromatography (HPLC) is a cornerstone technique for assessing the purity of pharmaceutical compounds. It separates components in a mixture based on their differential interactions with a stationary phase and a mobile phase.

Methodology:

- **Instrumentation:** A standard HPLC system equipped with a UV-Vis detector is typically used.
- **Column:** A C18 reversed-phase column is commonly employed for the separation of flavonoids like Rutin.
- **Mobile Phase:** A gradient elution is often used, starting with a higher polarity solvent system (e.g., water with a small percentage of formic acid) and gradually increasing the proportion of

a less polar organic solvent (e.g., acetonitrile or methanol).

- Detection: The UV detector is set to a wavelength where Rutin exhibits maximum absorbance, typically around 254 nm or 265 nm.
- Quantification: The purity is determined by calculating the area of the **Rutin-d3** peak as a percentage of the total area of all peaks in the chromatogram.

Identity Confirmation by Nuclear Magnetic Resonance (NMR) Spectroscopy

Proton Nuclear Magnetic Resonance (^1H -NMR) spectroscopy is a powerful tool for elucidating the structure of organic molecules. It provides detailed information about the chemical environment of each proton in the molecule.

Methodology:

- Instrumentation: A high-field NMR spectrometer (e.g., 300 MHz or higher) is used.
- Solvent: The **Rutin-d3** sample is dissolved in a deuterated solvent, such as DMSO- d_6 or Methanol- d_4 .
- Data Acquisition: A standard ^1H -NMR spectrum is acquired.
- Interpretation: The resulting spectrum is analyzed for the characteristic chemical shifts, coupling constants, and integration values of the protons in the Rutin molecule. The absence of signals at specific positions where deuterium has been incorporated confirms the isotopic labeling. The overall pattern must be consistent with the known structure of Rutin.^{[4][5][6][7]}

Mass Confirmation by Mass Spectrometry (MS)

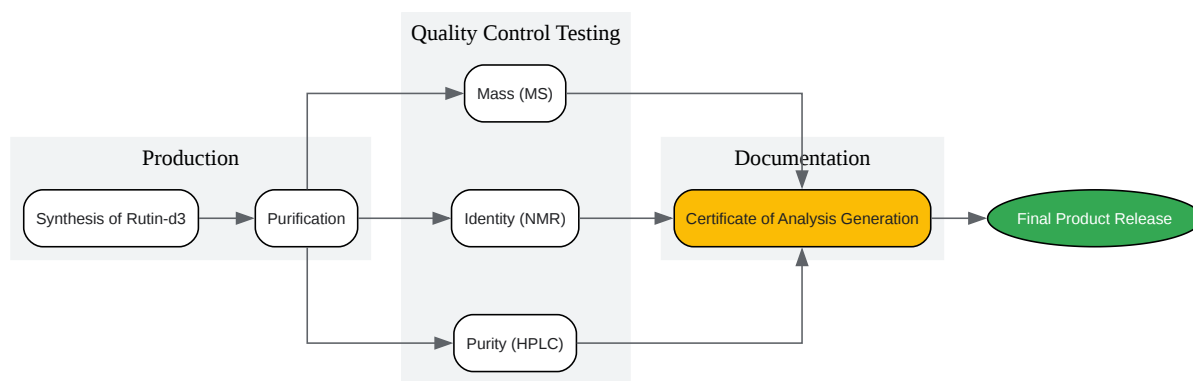
Mass Spectrometry (MS) is an analytical technique that measures the mass-to-charge ratio of ions. It is used to confirm the molecular weight of **Rutin-d3** and verify the incorporation of the deuterium labels.

Methodology:

- Instrumentation: A mass spectrometer, often coupled with a liquid chromatography system (LC-MS), is used.
- Ionization Source: Electrospray ionization (ESI) is a common ionization technique for molecules like Rutin.
- Analysis: The mass spectrum will show a peak corresponding to the molecular ion of **Rutin-d3**. For example, in positive ion mode, a peak at m/z 614.54 $[M+H]^+$ would be expected. The fragmentation pattern can also be analyzed to further confirm the structure.[8][9]

Visualizing Key Concepts

To further aid in the understanding of the application and analysis of **Rutin-d3**, the following diagrams illustrate the workflow of a Certificate of Analysis, a hypothetical signaling pathway involving Rutin, and the logical relationship of the analytical data.

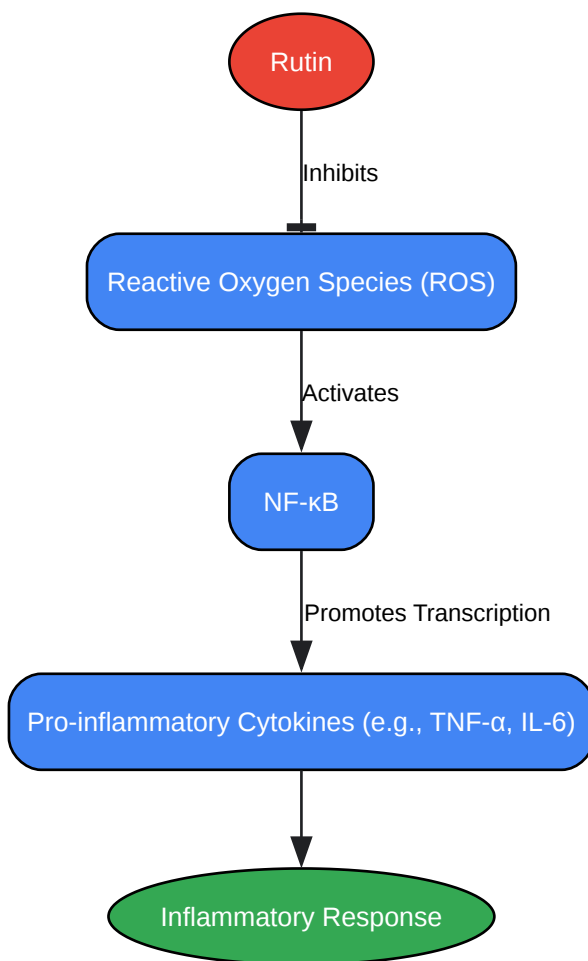


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Caption: Workflow for the generation of a **Rutin-d3** Certificate of Analysis.

Rutin has been studied for its various biological activities, including its antioxidant and anti-inflammatory effects.[10][11][12] It has been shown to modulate several signaling pathways.

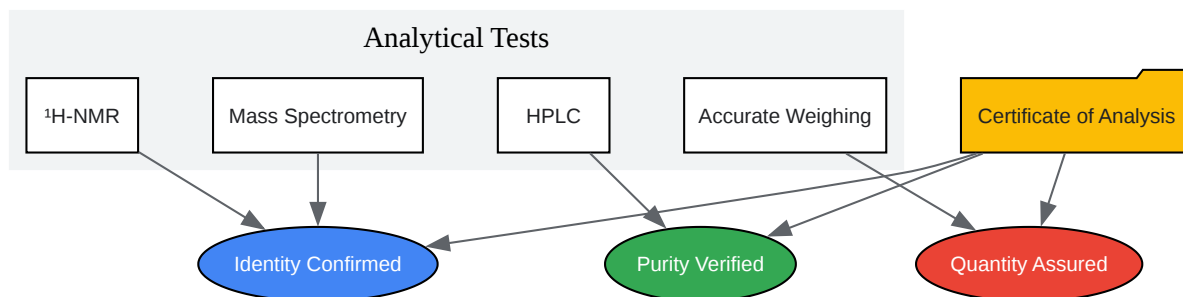
[13] The diagram below illustrates a simplified, hypothetical signaling pathway that could be influenced by Rutin.



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Caption: Hypothetical signaling pathway of Rutin's anti-inflammatory action.

The analytical data on a CoA are logically interconnected to provide a comprehensive quality assessment of the product.



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Caption: Logical relationship of analytical data on a Certificate of Analysis.

This guide provides a foundational understanding of the critical information contained within a **Rutin-d3** Certificate of Analysis. By comprehending the methodologies and the significance of the data presented, researchers can confidently utilize this essential compound in their studies.

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References

- 1. Rutin-d3 (Major) | CAS | LGC Standards [lgcstandards.com]
- 2. clinivex.com [clinivex.com]
- 3. abmole.com [abmole.com]
- 4. rsc.org [rsc.org]
- 5. brieflands.com [brieflands.com]
- 6. scribd.com [scribd.com]
- 7. On the use OF 1H-NMR chemical shifts and thermodynamic data for the prediction of the predominant conformation of organic molecules in solution: the example of the flavonoid rutin - PubMed [pubmed.ncbi.nlm.nih.gov]

- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. What is the mechanism of Rutin? [synapse.patsnap.com]
- 11. Rutin (Bioflavonoid) as Cell Signaling Pathway Modulator: Prospects in Treatment and Chemoprevention - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
- 13. Rutin (Bioflavonoid) as Cell Signaling Pathway Modulator: Prospects in Treatment and Chemoprevention - PMC [pmc.ncbi.nlm.nih.gov]
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